

In-Depth Technical Guide: SAR107375E Impurity 14-d8

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Compound of Interest

Compound Name: SAR107375E Impurity 14-d8

Cat. No.: B15622608

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For Researchers, Scientists, and Drug Development Professionals

Introduction

This technical guide provides a comprehensive overview of **SAR107375E Impurity 14-d8**. Given that this compound is a deuterated form of an impurity of the investigational anticoagulant SAR107375E, this document focuses on the synthesis, pharmacology, and safety of the parent compound, SAR107375E, to provide a scientifically relevant context. SAR107375E is a potent, orally bioavailable dual inhibitor of Factor Xa (FXa) and thrombin (Factor IIa), key enzymes in the coagulation cascade. "Impurity 14" is understood to be a synthetic precursor or a closely related analogue of SAR107375E. The deuteration ("-d8") strongly indicates its intended use as an internal standard in analytical methodologies, such as mass spectrometry, for the accurate quantification of SAR107375E and its related substances.

Safety Information (Representative)

Disclaimer: A specific Safety Data Sheet (SDS) for **SAR107375E Impurity 14-d8** is not publicly available. The following information is based on the pharmacological class of the parent compound, SAR107375E (a potent anticoagulant), and is intended to be representative of the necessary safety precautions.

2.1 Hazards Identification

- **Pharmacological Hazard:** As a derivative of a potent anticoagulant, the primary hazard is the risk of bleeding. May cause or worsen hemorrhage.
- **Toxicological Profile:** The full toxicological profile is not established. Handle with care as a potent investigational new drug.

2.2 First-Aid Measures

- **Inhalation:** Remove to fresh air. Seek medical attention if respiratory irritation or other symptoms develop.
- **Skin Contact:** Wash with soap and water. Remove contaminated clothing. Seek medical attention if irritation occurs.
- **Eye Contact:** Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek medical attention.
- **Ingestion:** If swallowed, seek immediate medical attention. Do not induce vomiting.

2.3 Handling and Storage

- **Handling:** Use in a well-ventilated area. Wear appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses. Avoid dust formation and inhalation.
- **Storage:** Store in a tightly sealed container in a cool, dry place.

Pharmacology of SAR107375E

SAR107375E is a direct-acting oral anticoagulant (DOAC) that exerts its effect by inhibiting both Factor Xa and thrombin. This dual-inhibition mechanism blocks the coagulation cascade at two critical points, leading to a potent antithrombotic effect.

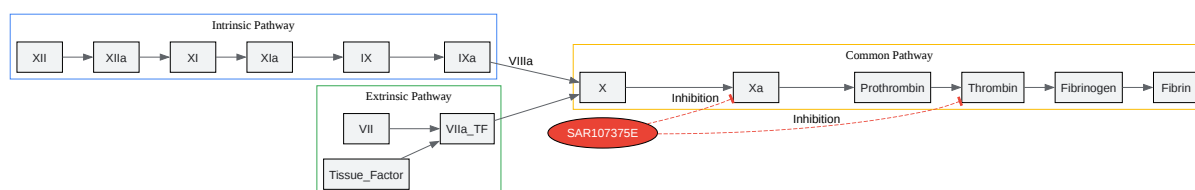
3.1 Mechanism of Action

SAR107375E binds to the active sites of both Factor Xa and thrombin, preventing their interaction with their respective substrates in the coagulation cascade. This dual inhibition

reduces the generation of thrombin and the subsequent conversion of fibrinogen to fibrin, which is the basis of a blood clot.

3.2 Signaling Pathway

The following diagram illustrates the points of inhibition of SAR107375E in the coagulation cascade.



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Caption: Inhibition of Factor Xa and Thrombin by SAR107375E.

Quantitative Data

The following tables summarize the available quantitative data for SAR107375 and its precursor, "compound 14".

Table 1: In Vitro Potency of SAR107375 and Compound 14^[1]

Compound	Factor Xa Ki (nM)	Thrombin Ki (nM)	Factor Xa IC50 (μM)	Thrombin IC50 (μM)
SAR107375 (Compound 15)	1	8	-	-
Compound 14	-	-	3.5	0.39

Table 2: In Vivo Efficacy of SAR107375 in a Rat Venous Thrombosis Model[1]

Route of Administration	ED50 (mg/kg)
Intravenous (IV)	0.07
Oral (PO)	2.8

Table 3: Pharmacokinetic Parameters of SAR107375E in Healthy Chinese Adult Subjects (Single Ascending Intravenous Doses)[2]

Dose (mg)	Cmax (μg/L)	AUC0-t (h*μg/L)	t1/2 (h)
0.5	59.05	25.01	1.51
1.5	-	-	-
3.0	-	-	-
5.0	-	-	-
7.5	-	-	-
10.0	-	-	-
15.0	-	-	-
20.0	1360	528.45	4.00

Note: A dash (-) indicates data not explicitly provided in the cited source for all dose levels.

Experimental Protocols

5.1 In Vitro Enzyme Inhibition Assays (Summarized)

The inhibitory activity of SAR107375 against human thrombin and Factor Xa was determined using chromogenic substrate assays. The enzymes were incubated with a series of concentrations of the inhibitor. The rate of substrate hydrolysis was measured spectrophotometrically. The IC₅₀ and K_i values were then calculated from the concentration-response curves.

5.2 In Vivo Venous Thrombosis Model in Rats (Summarized)[\[1\]](#)

A venous thrombosis model was induced in anesthetized rats. SAR107375 was administered either intravenously or orally at various doses prior to the thrombogenic challenge. The extent of thrombus formation was measured, and the dose required to achieve 50% inhibition of thrombosis (ED₅₀) was determined.

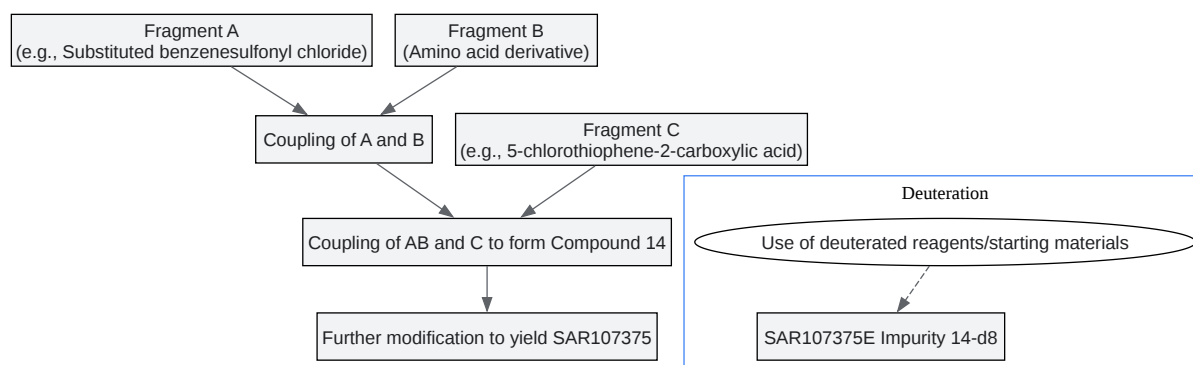
5.3 First-in-Human Clinical Trial (Summarized)[\[2\]](#)

A randomized, double-blind, placebo-controlled, single ascending dose study was conducted in healthy adult Chinese subjects. SAR107375E was administered intravenously at doses ranging from 0.5 mg to 20.0 mg. Blood samples were collected at various time points to determine the pharmacokinetic profile (C_{max}, AUC, t_{1/2}). Pharmacodynamic effects were assessed by measuring coagulation parameters such as activated partial thromboplastin time (aPTT) and Ecarin clotting time (ECT).

Synthesis Overview

The synthesis of SAR107375 ("compound 15") is a multi-step process. "Impurity 14" ("compound 14") is a key intermediate or analogue in this synthesis. The overall synthetic strategy involves the coupling of three main fragments. The deuterated impurity, **SAR107375E Impurity 14-d8**, would be synthesized using deuterated starting materials or reagents in the appropriate steps.

The following workflow provides a high-level overview of the synthetic logic.



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Caption: High-level synthetic workflow for SAR107375 and its deuterated impurity.

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References

- 1. 5-Chlorothiophene-2-carboxylic acid [(S)-2-[2-methyl-3-(2-oxopyrrolidin-1-yl)benzenesulfonylamino]-3-(4-methylpiperazin-1-yl)-3-oxopropyl]amide (SAR107375), a selective and potent orally active dual thrombin and factor Xa inhibitor - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. First-in-human trial of SAR107375E, a novel small molecule anticoagulant with dual inhibition of factor Xa and factor IIa - PubMed [pubmed.ncbi.nlm.nih.gov]
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